

Solubility of 2-(Perfluorobutyl)ethyl Acrylate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 2-(Perfluorobutyl)ethyl acrylate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility characteristics of **2-(Perfluorobutyl)ethyl acrylate**, a fluorinated monomer critical in the development of advanced polymers and coatings. Due to its perfluorobutyl group, this compound imparts unique properties such as hydrophobicity and oleophobicity to materials. A thorough understanding of its solubility is essential for its application in polymer synthesis, surface modification, and formulation development. This document compiles available solubility data, outlines a comprehensive experimental protocol for solubility determination, and presents a visual workflow to guide researchers.

Physicochemical Properties

2-(Perfluorobutyl)ethyl acrylate (CAS No. 52591-27-2) is a colorless to light yellow liquid.^[1] ^[2]^[3] Its structure, consisting of a highly fluorinated tail and a reactive acrylate group, dictates its physical and chemical behavior, including its solubility in various media.

Table 1: Physicochemical Properties of **2-(Perfluorobutyl)ethyl acrylate**

Property	Value	Reference
Molecular Formula	C9H7F9O2	[4] [5] [6]
Molecular Weight	318.14 g/mol	[4] [5] [6]
Boiling Point	164 °C at 760 mmHg	[1] [3] [5] [7]
Density	~1.44 g/mL at 25 °C	[8]
Refractive Index	~1.335 - 1.34 at 25 °C	[1] [8]
Flash Point	52 °C	[3] [5] [7]
Water Solubility	Sparingly soluble/Insoluble	[1] [9]

Solubility Data

Quantitative solubility data for **2-(Perfluorobutyl)ethyl acrylate** in a wide range of organic solvents is not readily available in published literature. However, qualitative assessments indicate its solubility profile is dictated by the fluorinated alkyl chain. It is generally soluble in fluorinated solvents and some common organic solvents, while having low solubility in water.

Table 2: Qualitative Solubility of **2-(Perfluorobutyl)ethyl acrylate**

Solvent	Solubility	Reference
Chloroform	Soluble	[1] [2] [3]
Ethyl Acetate	Slightly Soluble	[1] [2] [3]
Water	Sparingly Soluble / Insoluble	[1] [9]

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the quantitative determination of **2-(Perfluorobutyl)ethyl acrylate** solubility in an organic solvent using a standard gravimetric method. This method is adaptable for various solvents and temperatures.

Objective: To determine the saturation solubility of **2-(Perfluorobutyl)ethyl acrylate** in a selected organic solvent at a specific temperature.

Materials:

- **2-(Perfluorobutyl)ethyl acrylate** (purity > 97%)
- Selected organic solvent (analytical grade)
- Scintillation vials or sealed glass test tubes
- Temperature-controlled shaker or water bath
- Analytical balance (readable to 0.1 mg)
- Micropipettes
- Syringe filters (0.2 µm, PTFE or other solvent-compatible material)
- Vacuum oven or desiccator

Procedure:

- Preparation of Solvent: Add a known volume (e.g., 5 mL) of the selected organic solvent to several scintillation vials.
- Addition of Solute: Add an excess amount of **2-(Perfluorobutyl)ethyl acrylate** to each vial to ensure that a saturated solution is formed. The presence of undissolved monomer at the bottom of the vial after equilibration indicates saturation.
- Equilibration: Tightly seal the vials and place them in a temperature-controlled shaker or water bath set to the desired temperature (e.g., 25 °C). Allow the mixtures to equilibrate for a sufficient period (e.g., 24-48 hours) to ensure saturation is reached. Gentle agitation is necessary to facilitate dissolution.
- Sample Withdrawal: After equilibration, allow the vials to stand undisturbed at the set temperature for at least 2 hours to allow the undissolved solute to settle. Carefully withdraw an aliquot (e.g., 1 mL) of the clear supernatant using a micropipette or syringe. To avoid

drawing up solid particles, immediately filter the aliquot through a 0.2 µm syringe filter into a pre-weighed, clean, and dry vial.

- Solvent Evaporation: Weigh the vial containing the filtered saturated solution. Place the vial in a vacuum oven at a temperature sufficient to evaporate the solvent without degrading the solute (e.g., 40-50 °C) until a constant weight is achieved. Alternatively, a desiccator under vacuum can be used.
- Mass Determination: After complete evaporation of the solvent, reweigh the vial containing the dried **2-(Perfluorobutyl)ethyl acrylate** residue.
- Calculation of Solubility: The solubility can be calculated in various units (e.g., g/100 mL, mg/mL, or mol/L) using the following formula:

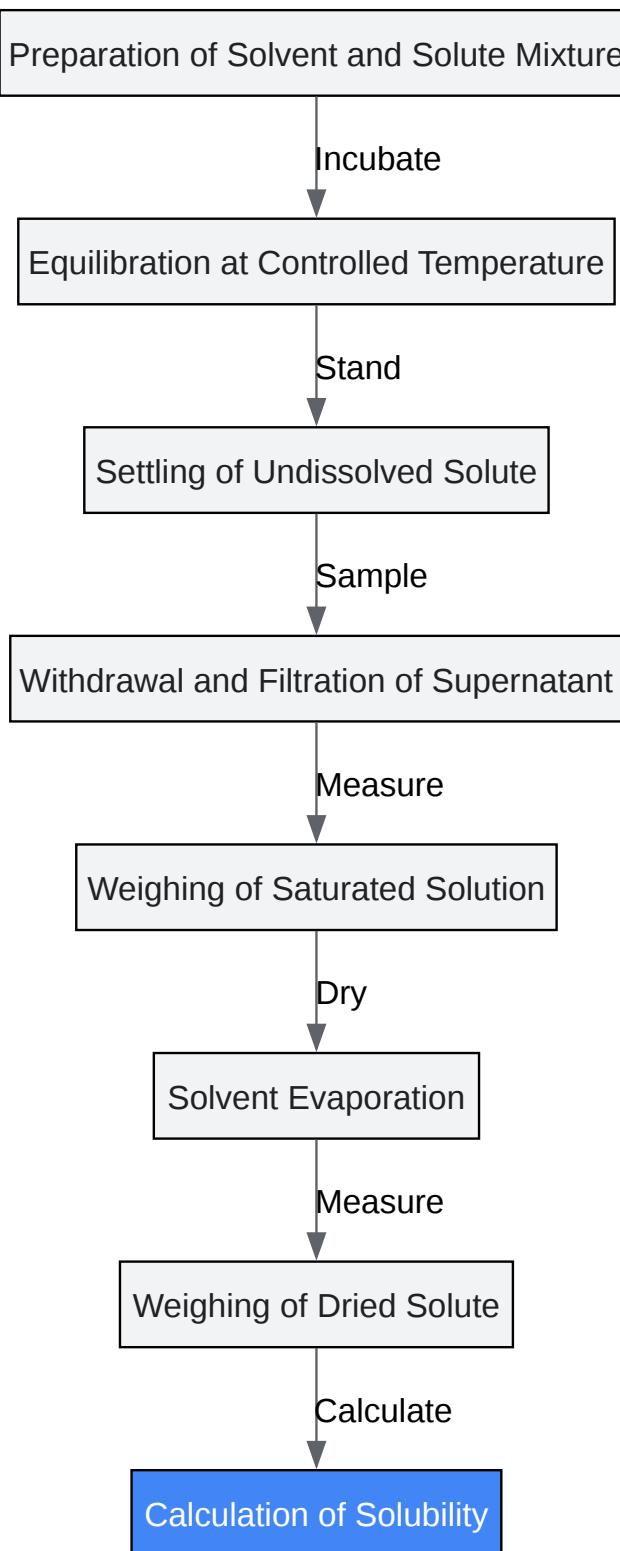
Solubility (mg/mL) = (Mass of vial with residue - Mass of empty vial) / Volume of aliquot withdrawn

- Replicates: Perform the experiment in triplicate to ensure the reproducibility of the results and report the average solubility with the standard deviation.

Experimental Workflow

The following diagram illustrates the key steps in the experimental protocol for determining the solubility of **2-(Perfluorobutyl)ethyl acrylate**.

Experimental Workflow for Solubility Determination

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Caption: A flowchart of the gravimetric method for solubility determination.

This guide provides foundational knowledge on the solubility of **2-(Perfluorobutyl)ethyl acrylate** and a practical framework for its quantitative measurement. Researchers can adapt the provided protocol to investigate its solubility in a broader range of organic solvents relevant to their specific applications in drug development, materials science, and other scientific fields.

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